Introduction: The Analytical Imperative for 1-Chloroisoquinolin-5-ol

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Compound of Interest

Compound Name:	*1-Chloroisoquinolin-5-ol*
CAS No.:	*90224-96-7*
Cat. No.:	*B1628815*

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1-Chloroisoquinolin-5-ol is a substituted isoquinoline, a class of heterocyclic compounds prevalent in natural products and serving as a foundational scaffold in medicinal chemistry. The precise substitution pattern—a chlorine atom at the C1 position and a hydroxyl group at the C5 position—creates a molecule with distinct electronic and steric properties, making it a valuable intermediate in the synthesis of novel bioactive agents. The chlorine at C1 provides a reactive site for nucleophilic substitution, a common strategy in drug development for library generation. The hydroxyl group at C5 can influence solubility, hydrogen bonding interactions with biological targets, and serve as a handle for further functionalization.

Given its role as a critical building block, the unambiguous identification, purity assessment, and structural elucidation of **1-Chloroisoquinolin-5-ol** are paramount. A failure to rigorously characterize this intermediate can lead to downstream synthetic failures, impurities in the final active pharmaceutical ingredient (API), and erroneous structure-activity relationship (SAR) data. This guide provides a suite of robust analytical methodologies tailored for researchers, scientists, and drug development professionals to ensure the quality and integrity of **1-Chloroisoquinolin-5-ol**. The protocols herein are designed as self-validating systems, emphasizing the scientific rationale behind each procedural step.

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Physicochemical Profile

A foundational understanding of a molecule's physical and chemical properties is essential for selecting appropriate analytical techniques and sample handling procedures.

Property	Value	Source
Molecular Formula	C_9H_6ClNO	[1]
Molecular Weight	179.6 g/mol	[1]
CAS Number	90224-96-7	[1]
Appearance	White to light yellow/orange powder or crystal	[2]
Melting Point	225 °C	[1]
SMILES	C1=CC2=C(C=CN=C2Cl)C(=C1)O	[1]
InChI Key	FWRDHJBPGUUWIG-UHFFFAOYSA-N	[3]

Chromatographic Purity and Quantification

Chromatographic methods are the cornerstone for assessing the purity of chemical intermediates and quantifying them in various matrices. High-Performance Liquid Chromatography (HPLC) is the preferred method for non-volatile and thermally labile compounds like **1-Chloroisoquinolin-5-ol**.

High-Performance Liquid Chromatography (HPLC)

Principle of Causality: Reversed-phase HPLC is selected due to the aromatic, moderately polar nature of the analyte. A C18 stationary phase provides sufficient hydrophobic interaction to retain the isoquinoline core. The mobile phase, a mixture of an organic solvent (acetonitrile) and an acidic aqueous buffer, ensures good peak shape and resolution. The acidic modifier (e.g., trifluoroacetic acid or formic acid) protonates the basic nitrogen of the isoquinoline ring, reducing peak tailing and ensuring consistent interaction with the stationary phase. UV detection is ideal as the aromatic system possesses a strong chromophore.

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Experimental Protocol: RP-HPLC for Purity Assessment

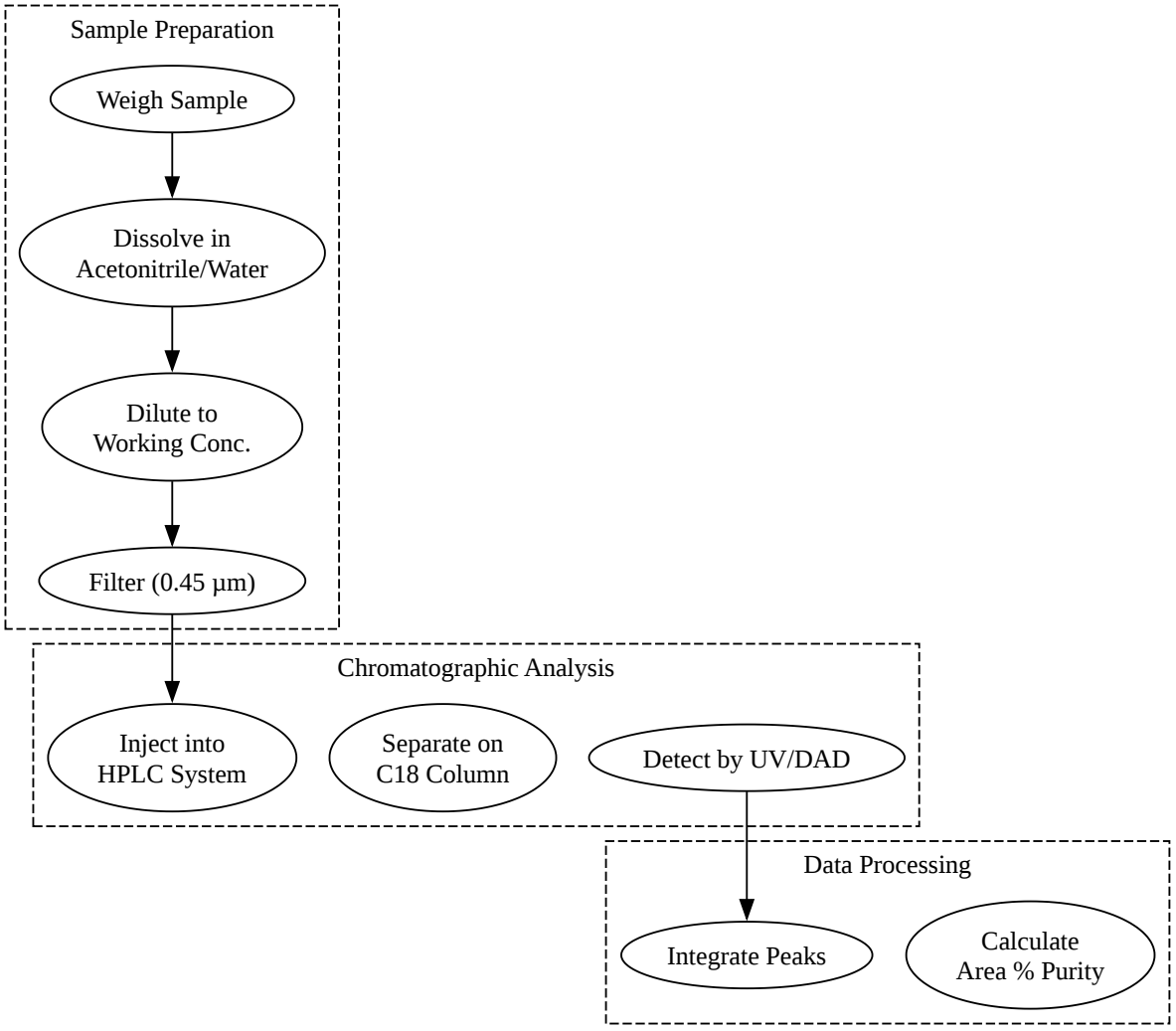
- Instrumentation: An HPLC system equipped with a quaternary or binary pump, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.
- Sample Preparation:
  - Accurately weigh approximately 5 mg of **1-Chloroisoquinolin-5-ol**.
  - Dissolve in 10 mL of a 50:50 (v/v) mixture of acetonitrile and water to create a stock solution of ~0.5 mg/mL.
  - Further dilute with the mobile phase to a working concentration of approximately 0.1 mg/mL.
  - Filter the final solution through a 0.45 µm syringe filter (PTFE or nylon) into an HPLC vial to remove any particulates that could damage the column.
- Chromatographic Conditions:

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Parameter	Recommended Condition	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Standard for resolving aromatic compounds.
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	Acid modifier for good peak shape.
Mobile Phase B	Acetonitrile	Organic modifier for elution.
Gradient	0-20 min: 20% to 80% B; 20-25 min: 80% B; 25-26 min: 80% to 20% B; 26-30 min: 20% B	A gradient ensures elution of potential impurities with different polarities and a sharp peak for the main analyte.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.[4]
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.[5]
Detection	UV at 254 nm and 280 nm	Aromatic systems absorb strongly in this range. A DAD allows for full spectral analysis and peak purity assessment.
Injection Vol.	10 µL	A typical volume for analytical HPLC.[5]

- Data Analysis & System Suitability:
  - Resolution: Ensure baseline resolution (>2) between the main peak and any adjacent impurities.
  - Tailing Factor: The peak for **1-Chloroisoquinolin-5-ol** should have a tailing factor between 0.8 and 1.5.
  - Purity Calculation: Determine purity by the area percent method, assuming all components have a similar response factor at the chosen wavelength.

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Caption: GC-MS workflow for impurity profiling of **1-Chloroisoquinolin-5-ol**.

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Structural Elucidation and Verification

Spectroscopic techniques provide detailed information about a molecule's structure, confirming atomic connectivity and the presence of specific functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of Causality: NMR is the most powerful technique for unambiguous structure elucidation in organic chemistry. ^{1}H NMR provides information on the number, environment, and connectivity of protons. ^{13}C NMR reveals the number and type of carbon atoms. For **1-Chloroisoquinolin-5-ol**, a deuterated solvent like DMSO-d_6 is a good choice due to the hydroxyl proton, which will be observable. The predicted chemical shifts are based on the known effects of chloro- and hydroxyl- substituents on an aromatic system. [6]

Caption: Structure and numbering scheme for **1-Chloroisoquinolin-5-ol**.

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation:
  - Dissolve 5-10 mg of the sample in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6). [6] * The use of DMSO-d_6 allows for the observation of the exchangeable hydroxyl proton.
  - Filter the solution through a glass wool plug into a 5 mm NMR tube.
- Spectrometer Setup:
  - Acquire spectra on a spectrometer with a proton frequency of at least 400 MHz for good signal dispersion.
- Data Acquisition & Processing:
  - ^{1}H NMR: Acquire with a standard single-pulse experiment. A sufficient number of scans (e.g., 16-64) should be used to achieve a good signal-to-noise ratio.
  - ^{13}C NMR: Acquire with a proton-decoupled pulse program (e.g., zgpg30). A larger number of scans will be required due to the low natural abundance of ^{13}C.

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- Process the data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Calibrate the ^{1}H spectrum to the residual solvent peak of DMSO-d_6 (δ ~2.50 ppm) and the ^{13}C spectrum to the solvent peak (δ ~39.52 ppm).

- Predicted Spectral Data (in DMSO-d_6):

Position	^{1}H Prediction (δ, ppm, Multiplicity, J Hz)	^{13}C Prediction (δ, ppm)	Rationale for Prediction
OH	~9.5-10.5 (s, br)	-	Exchangeable proton, broad singlet.
H3	~7.6-7.8 (d, J≈6)	~122	Typical for H3 in isoquinolines.
H4	~8.0-8.2 (d, J≈6)	~142	Downfield due to proximity to nitrogen.
H6	~7.0-7.2 (d, J≈8)	~115	Ortho to the electron-donating -OH group, shifted upfield.
H7	~7.4-7.6 (t, J≈8)	~130	Typical aromatic proton.
H8	~7.8-8.0 (d, J≈8)	~118	Para to the electron-donating -OH group.
C1	-	~152	Carbon bearing chlorine, deshielded.
C4a, C8a	-	~128, ~138	Quaternary carbons of the fused ring system.
C5	-	~155	Carbon bearing hydroxyl group, strongly deshielded.

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Note: These are estimated values. Actual spectra should be compared to these predictions for verification.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle of Causality: FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency. For **1-Chloroisoquinolin-5-ol**, we expect to see characteristic absorptions for the O-H, C-H, C=N, C=C, and C-Cl bonds.

Experimental Protocol: FTIR-ATR

- Instrumentation: An FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory. ATR is preferred for solid samples as it requires minimal sample preparation.
- Sample Preparation:
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean by wiping it with a solvent like isopropanol and allowing it to dry completely.
  - Record a background spectrum of the empty ATR crystal.
  - Place a small amount of the solid sample directly onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
  - Collect the spectrum, typically over a range of 4000-400 cm^{-1}.
  - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Expected Characteristic Absorptions:

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3200-3500 (broad)	O-H stretch	Phenolic Hydroxyl
3000-3100 (sharp)	C-H stretch	Aromatic C-H
1600-1650	C=N stretch	Isoquinoline Ring
1450-1600	C=C stretch	Aromatic Ring
1200-1300	C-O stretch	Phenolic C-O
700-850	C-Cl stretch	Aryl Chloride

Note: The presence of a broad band in the 3200-3500 cm^{-1} region is strong evidence for the hydroxyl group.

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- To cite this document: BenchChem. [Introduction: The Analytical Imperative for 1-Chloroisoquinolin-5-ol]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1628815/docs#introduction-the-analytical-imperative-for-1-chloroisoquinolin-5-ol]

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